

Technical Whitepaper: Spectral Profiling & Structural Elucidation of 5-Ethyl-2-iodophenylacetic Acid

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 5-Ethyl-2-iodophenylacetic acid

Cat. No.: B8729080

[Get Quote](#)

Executive Summary & Compound Significance

5-Ethyl-2-iodophenylacetic acid is a critical scaffold in the synthesis of selective COX-2 inhibitors (e.g., Lumiracoxib analogs). Its structural integrity is defined by the precise regiochemistry of the iodine atom relative to the ethyl group and the acetic acid side chain.

The presence of the heavy iodine atom at the ortho position (C2) exerts a significant "heavy atom effect," influencing both chemical shifts in NMR and fragmentation patterns in Mass Spectrometry. This guide provides a self-validating spectral framework to distinguish this isomer from potential regioisomers (e.g., 4-ethyl or 3-ethyl analogs) generated during Friedel-Crafts alkylation or iodination steps.

Compound Identity

Property	Specification
IUPAC Name	2-(5-Ethyl-2-iodophenyl)acetic acid
Molecular Formula	C ₁₀ H ₁₁ IO ₂
Molecular Weight	290.10 g/mol
Monoisotopic Mass	289.98 g/mol
Appearance	Off-white to beige solid
Solubility	Soluble in DMSO, Methanol, Chloroform; sparingly soluble in water.

Structural Analysis & Numbering System

To ensure accurate spectral assignment, we utilize the following locant numbering system based on the phenylacetic acid skeleton:

- C1: Phenyl carbon attached to the acetic acid group ().
- C2: Phenyl carbon attached to Iodine (Ortho to C1).
- C3, C4: Aromatic carbons.[1][2]
- C5: Phenyl carbon attached to the Ethyl group (Meta to C1, Para to C2).
- C6: Aromatic carbon (Ortho to C1).
- -C: Methylene carbon of the acetic acid side chain.
- -C: Carboxyl carbon.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Note: Data presented below is a Reference Specification derived from the parent compound (2-iodophenylacetic acid) and calculated substituent increments (Pretsch/Silverstein models). This serves as the QC standard for validation.

H NMR Reference Specification (300 MHz, CDCl)

The

H NMR spectrum is characterized by the distinct splitting pattern of the 1,2,4-trisubstituted aromatic ring and the ethyl group signals.[\[1\]](#)

Chemical Shift (, ppm)	Multiplicity	Integration	Assignment	Structural Logic & Diagnostic Value
11.0 – 12.5	Broad Singlet	1H	–COOH	Exchangeable carboxylic acid proton. Disappears with D ₂ O shake.
7.75	Doublet (Hz)	1H	H3	Diagnostic: Deshielded by ortho-Iodine. Shows strong ortho-coupling to H4.
7.15	Singlet (or d, Hz)	1H	H6	Ortho to acetic acid side chain. Weak meta- coupling to H4 may be unresolved.
6.95	Doublet of Doublets (Hz)	1H	H4	Ortho to H3, meta to H6. Shielded relative to H3 due to alkyl electron donation.
3.85	Singlet	2H	Ar–CH ₂ –COOH	Benzylic methylene. Deshielded by the aromatic ring and carbonyl anisotropy.

2.62	Quartet (Hz)	2H	Ar-CH ₂ -CH ₃	Benzylic methylene of the ethyl group.
1.24	Triplet (Hz)	3H	Ar-CH ₂ -CH ₃	Methyl protons of the ethyl group.

C NMR Reference Specification (75 MHz, CDCl)

The

C spectrum confirms the carbon skeleton. The most critical diagnostic peak is the Iodine-bearing carbon (C2), which appears significantly upfield due to the "heavy atom effect."

Shift (, ppm)	Carbon Type	Assignment	Notes
177.5	Quaternary (C=O)	-COOH	Carbonyl carbon.
144.0	Quaternary	C5	Ipso-carbon attached to Ethyl group.
139.5	Methine (CH)	C3	Ortho to Iodine.
137.0	Quaternary	C1	Ipso-carbon attached to acetic acid chain.
131.0	Methine (CH)	C6	Ortho to acetic acid chain.
128.5	Methine (CH)	C4	Meta to Iodine.
100.5	Quaternary	C2-I	Critical QC Marker: Highly shielded due to Iodine.
46.5	Methylene (CH ₂)	-CH ₂ -COOH	Side chain methylene.
28.2	Methylene (CH ₂)	-CH ₂ -CH ₃	Ethyl methylene.
15.4	Methyl (CH ₃)	-CH ₂ -CH ₃	Ethyl methyl.

Experimental Protocol: NMR Sample Preparation

- Solvent: Use CDCl₃ (99.8% D) with 0.03% TMS for routine analysis. If solubility is poor, use DMSO-
.
- Concentration: Dissolve 10–15 mg of sample in 0.6 mL solvent.
- Filtration: Filter through a cotton plug in a Pasteur pipette to remove inorganic salts (e.g., KI residues from synthesis).
- Acquisition:
 - Set relaxation delay () to seconds to ensure accurate integration of the carboxylic proton.
 - Perform COSY (Correlation Spectroscopy) if distinguishing H4 and H6 is ambiguous.

Infrared (IR) Spectroscopy

The IR spectrum serves as a quick "fingerprint" validation, particularly for the carbonyl and hydroxyl functionalities.

Wavenumber (cm ⁻¹)	Vibration Mode	Functional Group	Description
2800 – 3200	O–H Stretch	Carboxylic Acid	Very broad, "hairy" band characteristic of H-bonded dimers.
1705 – 1720	C=O Stretch	Carboxylic Acid	Strong, sharp peak. Lower frequency than esters due to dimerization.
1450 – 1600	C=C Stretch	Aromatic Ring	Multiple weak-to-medium bands confirming the benzene ring.
1150 – 1300	C–O Stretch	C–OH	Strong band, often coupled with O–H bending.
~500 – 600	C–I Stretch	Aryl Iodide	Weak band in the fingerprint region, specific to the C–I bond.

Mass Spectrometry (MS) & Fragmentation Logic

Mass spectrometry is the definitive tool for confirming the molecular weight and the presence of iodine.

- Ionization Mode: Electrospray Ionization (ESI) in Negative Mode $[M-H]^-$ is preferred for carboxylic acids.
- Electron Impact (EI): Useful for structural fingerprinting via fragmentation.

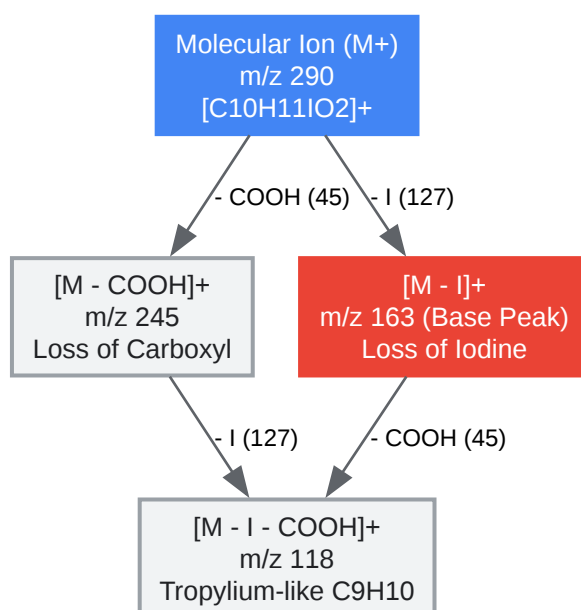
Key Fragmentation Ions (EI, 70 eV)

- m/z 290 (M^+): Molecular ion (visible but often weak).

- m/z 163 ($M - I$)⁺: Base Peak. Loss of the iodine atom (atomic mass 127). The C–I bond is the weakest link.
- m/z 245 ($M - \text{COOH}$)⁺: Loss of the carboxylic acid group.
- m/z 135 ($M - I - \text{C}_2\text{H}_4$)⁺: Further loss of the ethyl group from the de-iodinated fragment.

Fragmentation Pathway Diagram

The following diagram illustrates the logical decay of the molecule in the mass spectrometer, providing a map for interpreting MS data.

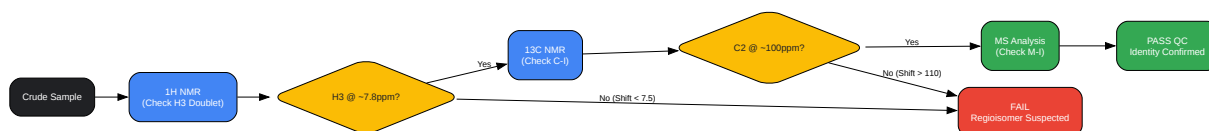


[Click to download full resolution via product page](#)

Figure 1: Proposed EI-MS fragmentation pathway highlighting the labile C–I bond.

Analytical Validation Workflow

To certify a batch of **5-Ethyl-2-iodophenylacetic acid**, follow this self-validating logic flow:



[Click to download full resolution via product page](#)

Figure 2: Step-by-step logic gate for confirming compound identity and excluding regioisomers.

References

- Synthesis & Applications: Novartis AG. (2001). Certain 5-alkyl-2-arylaminophenylacetic acids and derivatives. European Patent EP1007505B1. [Link](#)
- Parent Compound Data: National Institutes of Health (NIH). (2025). [1][3][4][5] 2-Iodophenylacetic acid - PubChem Compound Summary. PubChem.[3] [Link](#)
- Spectral Prediction Models: Pretsch, E., Bühlmann, P., & Badertscher, M. (2009). Structure Determination of Organic Compounds: Tables of Spectral Data. Springer. [Link](#)
- NMR Reference Standards: Sigma-Aldrich. (2025). 2-Iodophenylacetic acid Product Specification. [Link](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. hilarispublisher.com [hilarispublisher.com]
- 2. tandfonline.com [tandfonline.com]

- [3. 2-Iodophenylacetic acid | C₈H₇IO₂ | CID 2780090 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [4. researchgate.net \[researchgate.net\]](#)
- [5. Amide-functionalized 1,2,4-Triazol-5-amines as Covalent Inhibitors of Blood Coagulation Factor XIIa and Thrombin - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- To cite this document: BenchChem. [Technical Whitepaper: Spectral Profiling & Structural Elucidation of 5-Ethyl-2-iodophenylacetic Acid]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b8729080/docs#technical-whitepaper-spectral-profiling-structural-elucidation-of-5-ethyl-2-iodophenylacetic-acid\]](https://www.benchchem.com/product/b8729080/docs#technical-whitepaper-spectral-profiling-structural-elucidation-of-5-ethyl-2-iodophenylacetic-acid)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)

